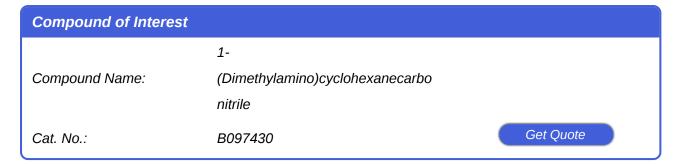


# Molecular weight and formula of 1-(Dimethylamino)cyclohexanecarbonitrile

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# An In-Depth Technical Guide to 1-(Dimethylamino)cyclohexanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of 1-

(Dimethylamino)cyclohexanecarbonitrile, a key chemical intermediate with significant applications in pharmaceutical synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its role in the development of active pharmaceutical ingredients (APIs). The information is presented to support research, development, and manufacturing activities in the pharmaceutical and chemical industries.

## **Chemical Identity and Properties**

**1-(Dimethylamino)cyclohexanecarbonitrile** is a tertiary amine and a nitrile-containing cyclic organic compound. Its chemical structure and properties make it a versatile building block in organic synthesis.



Table 1: Chemical and Physical Properties of **1-(Dimethylamino)cyclohexanecarbonitrile**[1] [2][3]

Property	Value
Molecular Formula	C9H16N2
Molecular Weight	152.24 g/mol [1][2]
CAS Number	16499-30-2[2]
IUPAC Name	1-(dimethylamino)cyclohexane-1-carbonitrile[3]
Appearance	Not specified in provided results
Boiling Point	Not specified in provided results
Melting Point	Not specified in provided results
Solubility	Not specified in provided results
Density	Not specified in provided results

# Synthesis of 1-(Dimethylamino)cyclohexanecarbonitrile

The synthesis of **1-(Dimethylamino)cyclohexanecarbonitrile** can be achieved through a Strecker-type reaction, a multicomponent reaction that is highly efficient for the preparation of  $\alpha$ -aminonitriles. This reaction involves the condensation of a ketone (cyclohexanone), an amine (dimethylamine), and a cyanide source.

## **Experimental Protocol: Strecker Synthesis**

This protocol outlines a general procedure for the synthesis of  $\alpha$ -aminonitriles, which can be adapted for **1-(Dimethylamino)cyclohexanecarbonitrile**.

#### Materials:

- Cyclohexanone
- · Dimethylamine hydrochloride



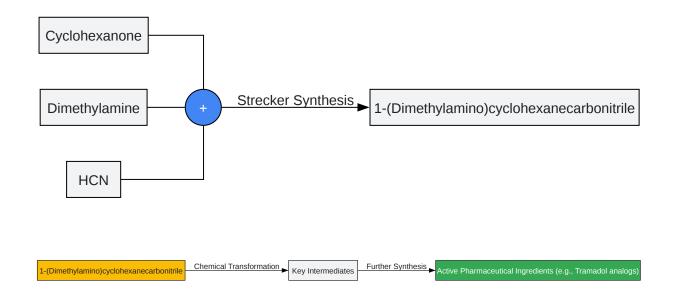
- Sodium cyanide or potassium cyanide
- A suitable solvent (e.g., water, methanol, or a biphasic system)
- Acid for workup (e.g., hydrochloric acid)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

#### Procedure:

- In a well-ventilated fume hood, dissolve dimethylamine hydrochloride in the chosen solvent system.
- Add cyclohexanone to the solution and stir to form the corresponding iminium ion intermediate.
- Carefully add a solution of sodium cyanide or potassium cyanide dropwise to the reaction mixture. Caution: Cyanide salts are highly toxic. Handle with extreme care and appropriate personal protective equipment.
- Allow the reaction to proceed at a controlled temperature (e.g., room temperature or cooled in an ice bath) with continuous stirring for a specified time until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- Upon completion, quench the reaction by carefully adding an acid to neutralize the excess cyanide and amine.
- Extract the product into an organic solvent.
- Wash the organic layer with brine and dry over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude 1-(Dimethylamino)cyclohexanecarbonitrile.
- Purify the product by distillation or chromatography as needed.

#### Figure 1: Synthesis of 1-(Dimethylamino)cyclohexanecarbonitrile





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